

Application Notes and Protocols for the Extraction of Dioxybenzone from Environmental Samples

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Compound of Interest

Compound Name: *Dioxybenzone*

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Introduction

Dioxybenzone (benzophenone-8) is a common ingredient in sunscreens and other personal care products, acting as a UV filter. Its widespread use has led to its detection in various environmental compartments, including water, soil, and sediment. As an emerging contaminant of concern, robust and reliable methods for its extraction and quantification are essential for environmental monitoring and risk assessment. These application notes provide detailed protocols for the extraction of **dioxybenzone** from environmental matrices, tailored for researchers, scientists, and professionals in drug development and environmental science. The methodologies described are based on established techniques such as Solid-Phase Extraction (SPE) for aqueous samples and Microwave-Assisted Extraction (MAE) for solid matrices, followed by analysis using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Data Presentation

The following table summarizes the performance of various extraction methods for **dioxybenzone** and other benzophenones from different environmental samples. This allows for a direct comparison of the efficiency and sensitivity of the described protocols.

Sample Matrix	Extraction Method	Analytical Method	Analyte	Recovery (%)	LOD	LOQ	Reference
River Water	SPE (C18)	HPLC-DAD	Benzophenones	80 - 86	-	-	[1][2]
Surface Water & Wastewater	SPE (Strata C18)	-	Benzophenones	81.9 - 96.4	-	-	[1]
Surface Water & Wastewater	SPE (Strata-X)	-	Benzophenones	74.0 - 82.6	-	-	[1]
Tap & Saline Water	SPE (Oasis HLB)	LC-MS/MS	Dioxybenzone	74 - 109	1 ng/L	-	[3]
Seawater	DLLME-GC-MS	GC-MS	Dioxybenzone	-	32 - 50 ng/L	-	[4]
Surface Water	SPE (HLB Oasis)	GC-MS	Benzophenones	91 - 96	0.1 - 1.9 ng/L	-	[5]
Sediment	MAE	GC-MS	Benzophenones	80 - 99	0.1 - 1.4 ng/g	-	[5]
Soil	PLE	LC-MS/MS	Benzophenones	97.0 - 101.0	0.05 - 0.90 ng/g	0.16 - 2.70 ng/g	[6]
Sediment	Ultrasonication-Assisted	-	UV filters	-	-	-	[7]

LOD: Limit of Detection; LOQ: Limit of Quantification; SPE: Solid-Phase Extraction; MAE: Microwave-Assisted Extraction; PLE: Pressurized Liquid Extraction; DLLME: Dispersive Liquid-Liquid Microextraction; HPLC-DAD: High-Performance Liquid Chromatography with Diode-

Array Detection; LC-MS/MS: Liquid Chromatography with Tandem Mass Spectrometry; GC-MS: Gas Chromatography-Mass Spectrometry.

Experimental Protocols

Protocol 1: Extraction of Dioxibenzone from Water Samples using Solid-Phase Extraction (SPE)

This protocol details the extraction of **dioxibenzone** from water samples using Oasis HLB SPE cartridges, a method that has shown good recoveries for a range of UV filters.[3]

1. Materials and Reagents

- Oasis HLB SPE Cartridges (500 mg, 6 mL)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid
- Ultrapure water
- Glass fiber filters (0.7 μ m)
- Sample collection bottles (amber glass)
- SPE manifold
- Nitrogen evaporator
- LC-MS/MS system

2. Sample Collection and Preservation

- Collect water samples in pre-cleaned amber glass bottles to prevent photodegradation of the analyte.
- Transport samples to the laboratory on ice.

- Samples should be stored at 4°C and extracted within 24-48 hours of collection.^[8]
- Filter water samples through a 0.7 µm glass fiber filter to remove suspended solids.

3. SPE Cartridge Conditioning

- Place the Oasis HLB cartridges on the SPE manifold.
- Wash the cartridges with 5 mL of methanol.
- Equilibrate the cartridges with 5 mL of ultrapure water adjusted to pH 2 with formic acid.^[3]
Do not allow the cartridges to go dry.

4. Sample Loading

- Adjust the pH of the collected water sample to 2 with formic acid.^[3]
- Load 100-200 mL of the acidified water sample onto the conditioned SPE cartridge at a flow rate of approximately 5 mL/min.^[1]

5. Cartridge Washing

- After loading the entire sample, wash the cartridge with 5 mL of ultrapure water to remove any interfering substances.
- Dry the cartridge under vacuum for 10-15 minutes.

6. Elution

- Elute the retained **dioxybenzone** from the cartridge with two 5 mL aliquots of methanol.
- Collect the eluate in a clean collection tube.

7. Extract Concentration and Reconstitution

- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 1 mL of methanol or the initial mobile phase of the LC-MS/MS analysis.

- Vortex the sample to ensure complete dissolution.
- Transfer the final extract to an autosampler vial for LC-MS/MS analysis.

Protocol 2: Extraction of Dioxibenzone from Soil and Sediment Samples using Microwave-Assisted Extraction (MAE)

This protocol is designed for the efficient extraction of **dioxibenzone** from solid environmental matrices like soil and sediment.[\[5\]](#)

1. Materials and Reagents

- Dichloromethane (DCM, HPLC grade)
- Methanol (MeOH, HPLC grade)
- Microwave extraction system and vessels
- Centrifuge and centrifuge tubes
- Syringe filters (0.22 µm, PTFE)
- Nitrogen evaporator
- LC-MS/MS system

2. Sample Preparation

- Air-dry the soil or sediment samples to a constant weight.
- Homogenize the dried sample by grinding with a mortar and pestle.[\[7\]](#)
- Sieve the sample to obtain a uniform particle size.

3. Microwave-Assisted Extraction

- Weigh approximately 2 grams of the homogenized sample into a microwave extraction vessel.
- Add 20 mL of a dichloromethane:methanol (8:2 v/v) extraction solvent mixture.[7]
- Seal the vessel and place it in the microwave extraction system.
- Set the extraction program: ramp to 150°C over 10 minutes and hold for 30 minutes.[5]
- Allow the vessels to cool to room temperature.

4. Extract Filtration and Cleanup

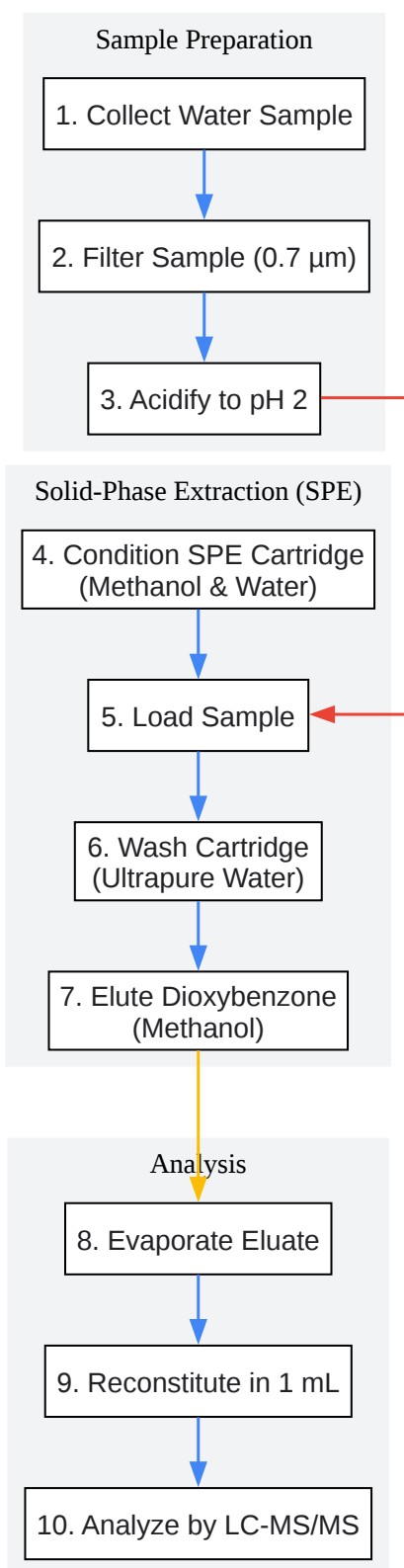
- Decant the supernatant into a clean centrifuge tube.
- Centrifuge the extract at 4000 rpm for 10 minutes to pellet any remaining solid particles.
- Filter the supernatant through a 0.22 µm PTFE syringe filter into a clean collection tube.

5. Extract Concentration and Reconstitution

- Evaporate the filtered extract to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 1 mL of methanol or the initial mobile phase for LC-MS/MS analysis.
- Vortex the sample to ensure complete dissolution.
- Transfer the final extract to an autosampler vial for LC-MS/MS analysis.

Visualizations

Experimental Workflow Diagram



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Caption: Workflow for **Dioxibenzone** Extraction from Water using SPE.

Logical Relationship Diagram



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Caption: Overall Logical Workflow for Environmental Sample Analysis.

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